

An In-depth Technical Guide to 2-Ethoxypropanoyl Chloride: Synthesis and Identification

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Compound of Interest

Compound Name: **2-Ethoxypropanoyl chloride**

Cat. No.: **B15347068**

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This technical guide provides a detailed overview of **2-ethoxypropanoyl chloride**, a compound of interest in synthetic organic chemistry and potential applications in drug development. Due to its nature as a reactive acyl chloride, it is typically synthesized as needed from its corresponding carboxylic acid rather than being commercially available as a stable, stock chemical. This guide will cover its identifiers by way of its precursor, a detailed experimental protocol for its synthesis, and a logical workflow for its preparation.

Identifiers and Physicochemical Properties

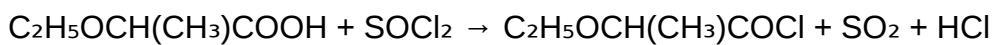
While a specific CAS number for **2-ethoxypropanoyl chloride** is not readily found in major chemical databases, its precursor, 2-ethoxypropanoic acid, is well-documented. The identifiers and properties of 2-ethoxypropanoic acid are crucial for the synthesis and characterization of the target acyl chloride.

Identifier	Value
Chemical Name	2-Ethoxypropanoic acid
CAS Number	53103-75-6 [1] [2]
PubChem CID	15268841 [2]
Molecular Formula	C ₅ H ₁₀ O ₃ [1] [2]
Molecular Weight	118.13 g/mol [1] [2]
InChI	InChI=1S/C5H10O3/c1-3-8-4(2)5(6)7/h4H,3H2,1-2H3,(H,6,7) [2]
InChIKey	XBHQOMRKOUANQQ-UHFFFAOYSA-N [2]
Canonical SMILES	CCOC(C)C(=O)O [2]
Physical Form	Solid [3]

Experimental Protocol: Synthesis of 2-Ethoxypropanoyl Chloride

The synthesis of **2-ethoxypropanoyl chloride** from 2-ethoxypropanoic acid is a standard conversion of a carboxylic acid to an acyl chloride. A common and effective method involves the use of thionyl chloride (SOCl₂).

Reaction:



Materials:

- 2-Ethoxypropanoic acid
- Thionyl chloride (SOCl₂)
- Anhydrous dichloromethane (DCM) or other inert solvent (e.g., toluene)
- Dry glassware (round-bottom flask, condenser with a drying tube, dropping funnel)

- Magnetic stirrer and stir bar
- Heating mantle or oil bath
- Distillation apparatus for purification

Procedure:

- **Setup:** Assemble a dry round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a reflux condenser. The condenser should be fitted with a drying tube containing a suitable desiccant (e.g., calcium chloride) to protect the reaction from atmospheric moisture. The entire apparatus should be under an inert atmosphere (e.g., nitrogen or argon).
- **Reactant Preparation:** In the round-bottom flask, dissolve 1 equivalent of 2-ethoxypropanoic acid in a minimal amount of anhydrous dichloromethane.
- **Addition of Thionyl Chloride:** From the dropping funnel, add an excess (typically 1.5 to 2 equivalents) of thionyl chloride dropwise to the stirred solution of the carboxylic acid at room temperature. The addition should be slow to control the evolution of sulfur dioxide and hydrogen chloride gas.
- **Reaction:** After the addition is complete, the reaction mixture is gently heated to reflux (the boiling point of the solvent) for 1-2 hours. The progress of the reaction can be monitored by the cessation of gas evolution.
- **Work-up and Purification:** Once the reaction is complete, the excess thionyl chloride and the solvent are removed by distillation, initially at atmospheric pressure and then under reduced pressure. The resulting crude **2-ethoxypropanoyl chloride** can be further purified by fractional distillation under reduced pressure to yield the pure product.

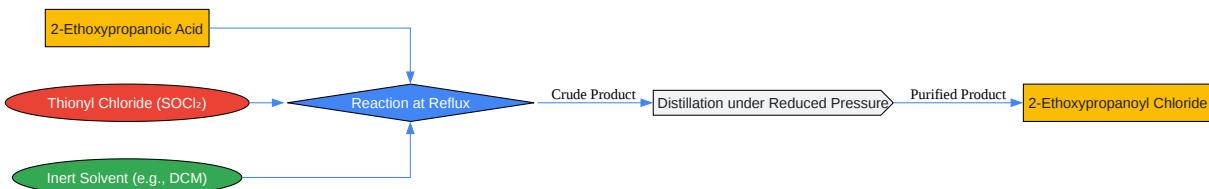
Safety Precautions:

- Thionyl chloride is a corrosive and lachrymatory substance. All manipulations should be performed in a well-ventilated fume hood.
- The reaction evolves toxic gases (SO₂ and HCl), which must be scrubbed or vented safely.

- Appropriate personal protective equipment (gloves, safety glasses, lab coat) must be worn at all times.

Logical Workflow for Synthesis

The following diagram illustrates the logical progression from the starting material to the final product.



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Caption: Synthesis workflow for **2-ethoxypropanoyl chloride**.

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References

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